

Acacetin: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Acaterin*

Cat. No.: *B1665402*

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CAS Number: 480-44-4

Chemical Structure:

 Chemical structure of Acacetin

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Introduction

Acacetin, a naturally occurring flavone found in plants like *Robinia pseudoacacia* (black locust) and *Turnera diffusa* (damiana), has garnered significant interest within the scientific community for its diverse pharmacological activities. This technical guide provides a comprehensive overview of acacetin, focusing on its chemical properties, key signaling pathways, and detailed experimental protocols relevant to researchers and professionals in drug development.

Chemical and Physical Properties

Acacetin, with the systematic name 5,7-dihydroxy-2-(4-methoxyphenyl)-4H-chromen-4-one, possesses the following key characteristics:

Property	Value	Reference
CAS Number	480-44-4	[1][2]
Molecular Formula	C ₁₆ H ₁₂ O ₅	[1]
Molecular Weight	284.26 g/mol	[1]
Appearance	Light yellow crystalline powder	
Solubility	Soluble in DMSO and ethanol; sparingly soluble in water	
Melting Point	261-263 °C	

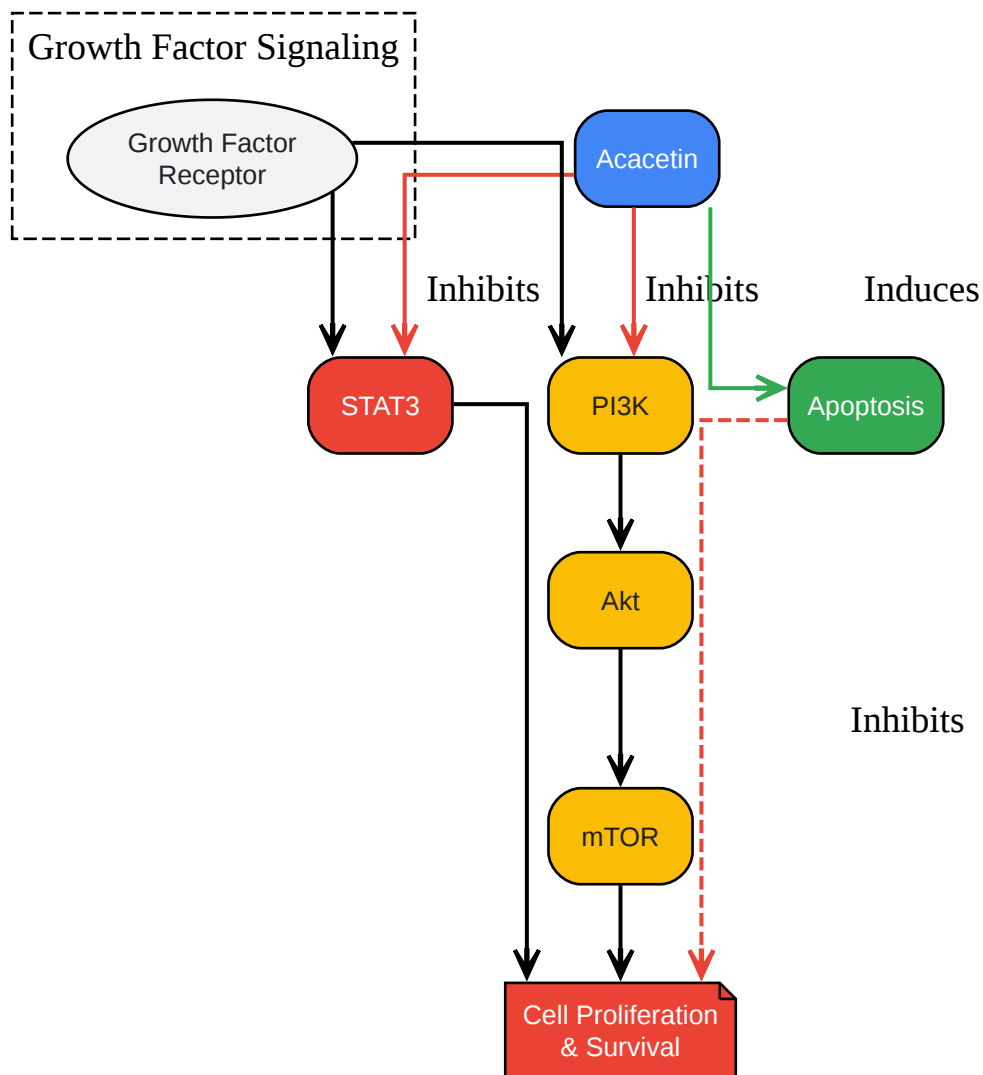
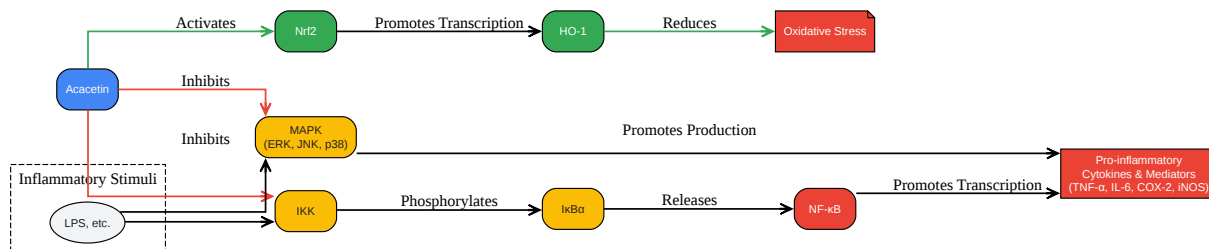
Key Signaling Pathways and Pharmacological Effects

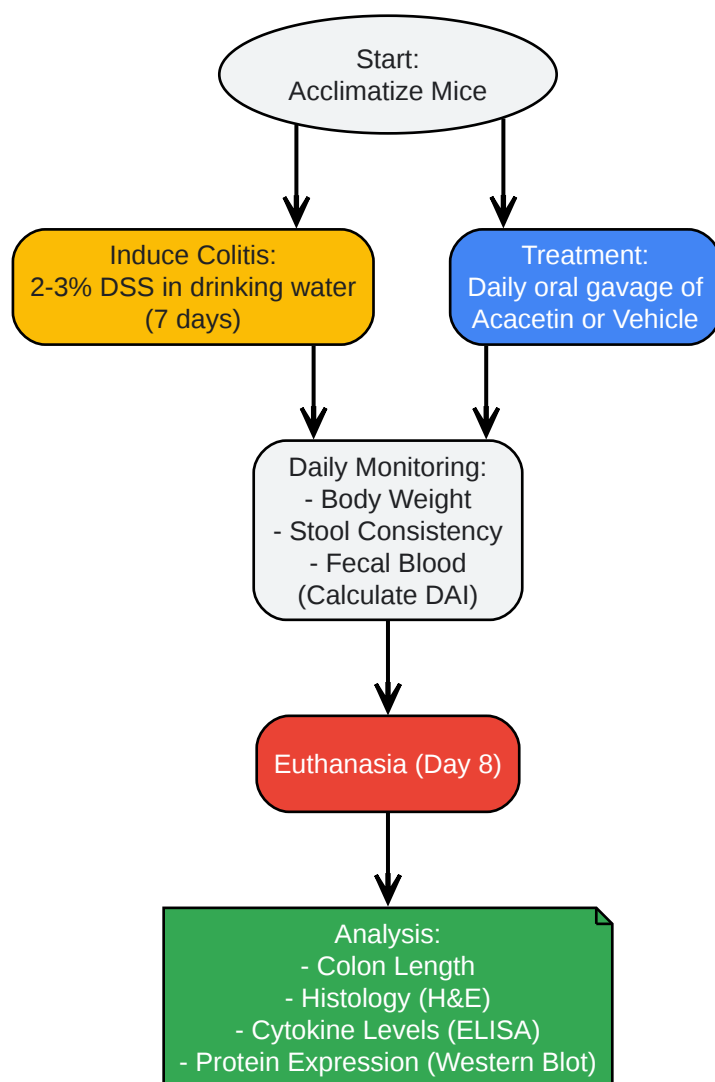
Acacetin exerts its biological effects by modulating a variety of signaling pathways, leading to anti-inflammatory, anti-cancer, and neuroprotective outcomes.

Anti-Inflammatory Effects

Acacetin has been shown to mitigate inflammatory responses through the inhibition of key pro-inflammatory pathways.

- **NF-κB Pathway:** Acacetin suppresses the activation of Nuclear Factor-kappa B (NF-κB), a pivotal regulator of inflammation. It achieves this by inhibiting the phosphorylation of IκBα, which prevents the nuclear translocation of NF-κB and subsequent transcription of pro-inflammatory genes.
- **MAPK Pathway:** Acacetin modulates the Mitogen-Activated Protein Kinase (MAPK) signaling cascade, including ERK, JNK, and p38 pathways, which are crucial for the production of inflammatory mediators.
- **Nrf2/HO-1 Pathway:** Acacetin activates the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. This leads to the upregulation of antioxidant enzymes like heme oxygenase-1 (HO-1), thereby protecting cells from oxidative stress, a key component of inflammation.





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References

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- 2. researchhub.com [researchhub.com]

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